

An In-depth Technical Guide to 3-Oxotetrahydrofuran: Chemical Properties, Structure, and Synthesis

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Compound of Interest

Compound Name: 3-Oxotetrahydrofuran

Cat. No.: B156105

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Introduction

3-Oxotetrahydrofuran, also known by its IUPAC name oxolan-3-one, is a cyclic organic compound with the molecular formula C₄H₆O₂.^{[1][2][3]} It is a five-membered lactone ring containing a ketone functional group at the third carbon position.^[1] This structural arrangement makes it a valuable and reactive intermediate in synthetic chemistry, particularly in the development of pharmaceutical agents.^{[1][4]} This technical guide provides a comprehensive overview of its chemical properties, structure, experimental protocols for its synthesis, and its applications for researchers, scientists, and professionals in drug development.

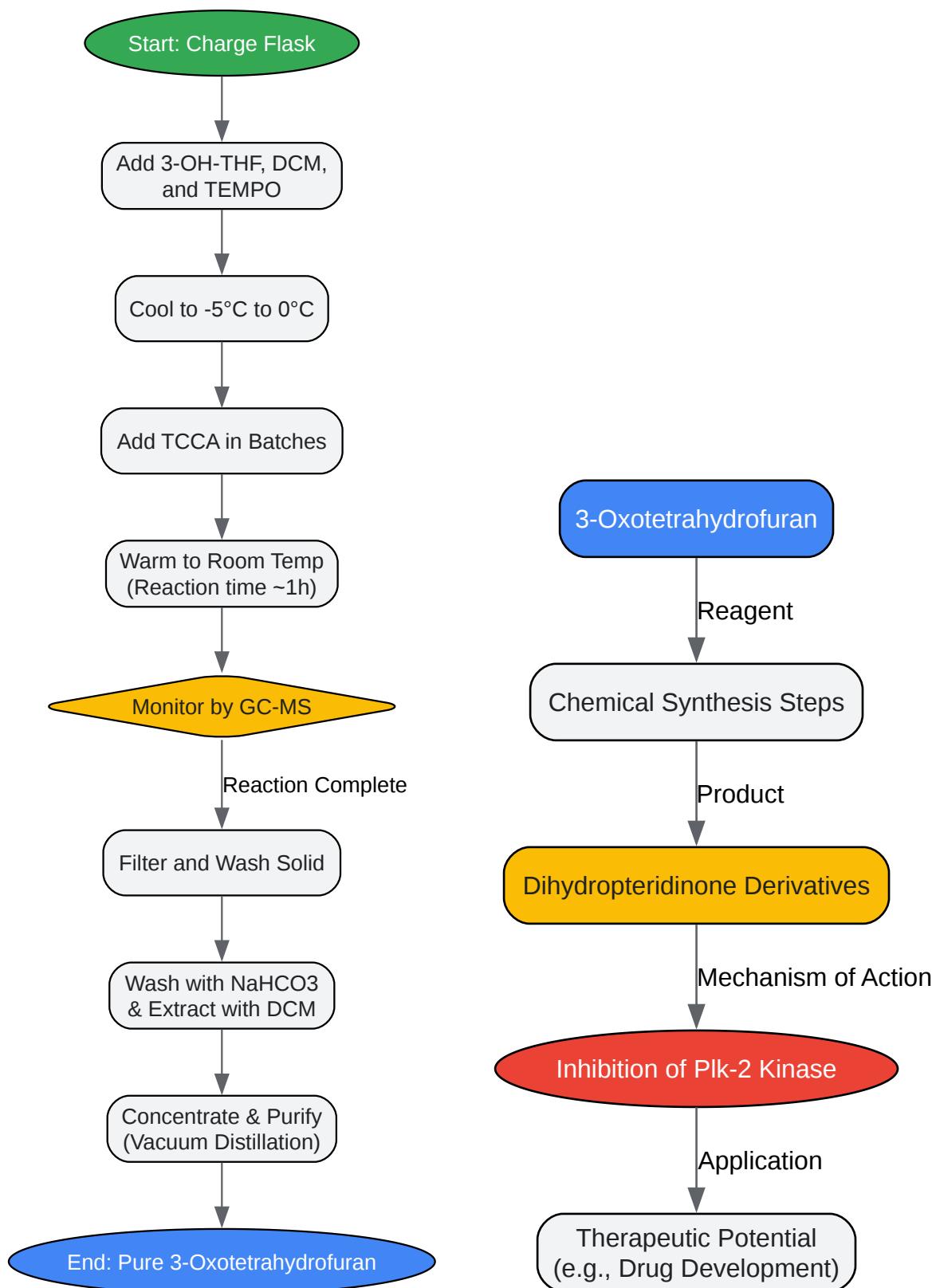
Chemical Structure and Identification

3-Oxotetrahydrofuran consists of a furan ring with a carbonyl group at the 3-position.^{[1][4]} It is functionally related to an oxolane.^{[2][5]} The presence of the ketone group makes it a reactive species, suitable for a variety of chemical transformations.^[6]

Structural Identifiers:

- IUPAC Name: oxolan-3-one^[2]
- CAS Number: 22929-52-8^{[1][2][7]}
- SMILES: C1COCC1=O^{[1][2]}

- InChI: InChI=1S/C4H6O2/c5-4-1-2-6-3-4/h1-3H2[1][2][7]
- InChIKey: JLPJFSCQKHRSQR-UHFFFAOYSA-N[1][2]



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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Oxotetrahydrofuran: Chemical Properties, Structure, and Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b156105#3-oxotetrahydrofuran-chemical-properties-and-structure>]

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